

T4-FormicAcid-N-methylamide molecular weight and formula

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Compound of Interest

Compound Name: T4-FormicAcid-N-methylamide

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In-depth Technical Guide: T4-FormicAcid-N-methylamide

This technical guide provides a detailed overview of **T4-FormicAcid-N-methylamide**, a compound of interest to researchers and professionals in the field of drug development. The guide summarizes its core physicochemical properties and outlines potential experimental protocols for its characterization.

Core Molecular Data

T4-FormicAcid-N-methylamide, also known by its IUPAC name 4-(4-hydroxy-3,5-diiodophenoxy)-3,5-diiodo-N-methylbenzamide, is a derivative of thyroxine.[1][2] Its molecular formula and weight are critical data points for any experimental work.

Property	Value	Source
Molecular Formula	C14H9I4NO3	[1][2][3]
Molecular Weight	746.84 g/mol	[1][2][3]
CAS Number	2088032-78-2	[1][2][3]

Experimental Protocols



While specific synthesis protocols for **T4-FormicAcid-N-methylamide** are not readily available in the public domain, a general approach can be inferred from standard organic chemistry practices for amide formation. The characterization of the final compound would involve a suite of analytical techniques to confirm its identity, purity, and structural integrity.

General Synthesis of N-Methylamides

The synthesis of N-methylamides can often be achieved through the coupling of a carboxylic acid with N-methylamine. In the context of **T4-FormicAcid-N-methylamide**, this would likely involve the reaction of a T4-formic acid derivative with methylamine, potentially using a coupling agent to facilitate the amide bond formation. A general method for preparing N-methylamines involves the reaction of an amine with formic acid and a silane in the presence of a copper catalyst.[4]

Analytical Characterization

A comprehensive characterization of **T4-FormicAcid-N-methylamide** is crucial for its use as a reference standard or in further research. The following analytical methods are typically employed:

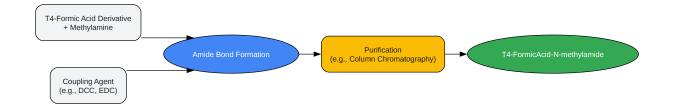
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the compound.
- Mass Spectrometry (MS): To confirm the molecular weight.
- Proton Nuclear Magnetic Resonance (¹H-NMR): To elucidate the chemical structure and confirm the identity of the compound.
- Infrared Spectroscopy (IR): To identify the functional groups present in the molecule.
- Thermogravimetric Analysis (TGA): To determine the thermal stability of the compound.

A Certificate of Analysis (CoA) accompanying a reference standard of this compound would typically include data from these analytical techniques.[1]

Visualized Workflows

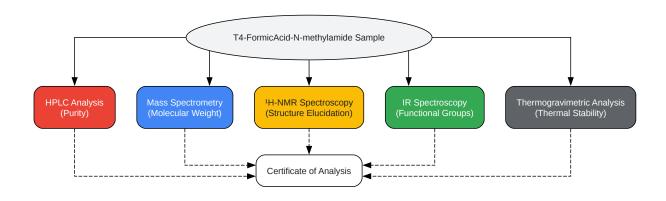
The following diagrams illustrate a potential synthesis workflow and the analytical characterization process for **T4-FormicAcid-N-methylamide**.





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A potential synthetic workflow for **T4-FormicAcid-N-methylamide**.



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The analytical workflow for the characterization of **T4-FormicAcid-N-methylamide**.

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